

HPLC method for (Z)-p-Methoxycinnamic acid quantification

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Compound of Interest

Compound Name: (Z)-p-Methoxycinnamic acid

CAS No.: 5676-64-2

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An Application Note and Protocol for the Quantification of **(Z)-p-Methoxycinnamic Acid** using a Validated HPLC-UV Method

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Abstract

p-Methoxycinnamic acid (p-MCA), a significant phenylpropanoid found in various plant species, exists as two geometric isomers: (E)-p-MCA (trans) and (Z)-p-MCA (cis). While the trans isomer is often more stable and abundant, the pharmacological and pharmacokinetic properties of the cis isomer are of increasing interest to researchers in drug development and natural product chemistry.^{[1][2]} A precise and reliable analytical method is therefore essential for the selective quantification of (Z)-p-MCA. This document provides a comprehensive, validated High-Performance Liquid Chromatography (HPLC) method with UV detection for the determination of **(Z)-p-Methoxycinnamic acid**. The protocol herein is designed for immediate application by researchers and quality control analysts, detailing every step from sample preparation to full

method validation in accordance with International Council for Harmonisation (ICH) guidelines.

[3][4][5]

Introduction and Scientific Rationale

Cinnamic acid and its derivatives are key intermediates in the biosynthesis of numerous bioactive molecules, including flavonoids and stilbenes, and exhibit a wide range of pharmacological activities.[6] The geometric isomerism of p-Methoxycinnamic acid plays a critical role in its biological activity and physicochemical properties. The (Z)-isomer, in particular, may exhibit unique biological effects or metabolic fates compared to its trans counterpart. Therefore, an analytical method that can not only quantify p-MCA but also differentiate between its isomers is crucial for accurate pharmacokinetic, formulation, and quality control studies.

Reversed-phase High-Performance Liquid Chromatography (RP-HPLC) is the technique of choice for this application due to its high resolution, sensitivity, and reproducibility for analyzing phenolic compounds.[6][7] This application note describes a robust RP-HPLC method utilizing a C18 stationary phase and UV detection, which leverages the distinct UV absorbance properties of the analyte for selective quantification.

Analyte Physicochemical Properties

A thorough understanding of the analyte's properties is fundamental to rational method development.

Property	Value	Source	Significance for HPLC Method
Chemical Formula	C ₁₀ H ₁₀ O ₃	[8]	Basic molecular information.
Molecular Weight	178.18 g/mol	[8][9]	Essential for preparing standard solutions of known molarity/concentration.
pKa	~4.54	[10]	Dictates the ionization state of the carboxylic acid group. To ensure good retention and peak shape in RP-HPLC, the mobile phase pH should be kept at least 1.5-2 units below the pKa, protonating the analyte and making it less polar.
Solubility	Soluble in methanol, ethanol, and DMSO. [10]	[10]	Guides the choice of solvent for stock solution preparation and sample extraction. Methanol is an excellent choice as it is also a common HPLC mobile phase component.
UV λ _{max}	~286-320 nm	[11][12]	The chromophore in the molecule allows for sensitive UV detection. The optimal wavelength provides

maximum absorbance and selectivity. A wavelength of 286 nm is chosen for robust quantification.[11][13]

Experimental Protocol: HPLC Quantification of (Z)-p-MCA

Instrumentation, Reagents, and Materials

- Instrumentation:
 - HPLC system with a binary or quaternary gradient pump, degasser, autosampler, and column oven.[1]
 - UV-Vis or Photodiode Array (PDA) Detector.
 - Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[6]
 - Data acquisition and processing software (e.g., Chromeleon™, Empower™).
- Reagents:
 - **(Z)-p-Methoxycinnamic acid** reference standard (≥99% purity).
 - HPLC-grade methanol.[6]
 - HPLC-grade acetonitrile.[6]
 - Analytical grade phosphoric acid.[1]
 - HPLC-grade water (e.g., Milli-Q® or equivalent).
- Materials:
 - Class A volumetric flasks and pipettes.

- 0.45 μm syringe filters for sample clarification.[\[6\]](#)
- Amber glass vials to protect the light-sensitive (Z)-isomer.

Chromatographic Conditions

The selection of chromatographic parameters is critical for achieving the desired separation and sensitivity. An isocratic elution is sufficient for this analysis, offering simplicity and robustness.

Parameter	Recommended Condition	Rationale
HPLC Column	C18 Reversed-Phase (250 mm x 4.6 mm, 5 μ m)	The non-polar C18 stationary phase provides excellent retention for the moderately polar p-MCA. The specified dimensions offer a good balance between resolution and analysis time.
Mobile Phase	Methanol : 0.1% Phosphoric Acid in Water (70:30, v/v)	Methanol is the organic modifier. The aqueous phase is acidified with phosphoric acid to maintain a pH well below the pKa of p-MCA (~4.5), ensuring the analyte is in its non-ionized form for optimal retention and symmetric peak shape. [11]
Elution Mode	Isocratic	Simplifies the method, improves reproducibility, and shortens run-to-run equilibration times compared to a gradient method. [11]
Flow Rate	1.0 mL/minute	A standard flow rate for a 4.6 mm ID column, providing efficient separation within a reasonable timeframe. [11] [14]
Column Temp.	35°C	Maintaining a constant, slightly elevated temperature ensures reproducible retention times and can improve peak efficiency by lowering mobile phase viscosity. [14]
Detection λ	286 nm	Provides high sensitivity for p-MCA, balancing signal

intensity with baseline noise.

[11][13]

Injection Vol.

10 μ L

A typical injection volume that balances sensitivity with the risk of column overloading.[14]

Run Time

~10 minutes

Sufficient to allow for the elution of the analyte and any potential early-eluting impurities.

Preparation of Solutions

- Primary Stock Solution (1000 μ g/mL):
 - Accurately weigh 25 mg of **(Z)-p-Methoxycinnamic acid** reference standard.
 - Transfer to a 25 mL Class A amber volumetric flask.
 - Dissolve and dilute to volume with methanol.[11] Mix thoroughly. This solution should be stored at 2-8°C and protected from light.
- Working Standard Solutions (1–100 μ g/mL):
 - Prepare a series of at least six working standard solutions by serially diluting the Primary Stock Solution with the mobile phase.[6]
 - Example concentrations: 1, 5, 10, 25, 50, and 100 μ g/mL. These will be used to construct the calibration curve.
- Sample Preparation (General Protocol for Plant Extracts):
 - Extraction: Accurately weigh 1 g of dried, powdered plant material. Extract with 20 mL of methanol using ultrasonication for 30 minutes.[6]
 - Filtration: Centrifuge the extract and filter the supernatant through a 0.45 μ m syringe filter to remove particulates that could damage the HPLC column.[6][14]

- Dilution: Dilute the filtered extract with the mobile phase to a concentration expected to fall within the linear range of the calibration curve.[\[6\]](#)

Method Validation Protocol (ICH Q2(R2) Framework)

Method validation is the process of demonstrating that an analytical procedure is suitable for its intended purpose.[\[5\]](#)[\[7\]](#) The following parameters must be assessed.

System Suitability

Before initiating any validation experiments, the suitability of the chromatographic system must be confirmed.

- Procedure: Inject the 25 µg/mL working standard solution five times.
- Acceptance Criteria:
 - Relative Standard Deviation (%RSD) of peak area and retention time: $\leq 2.0\%$.
 - Tailing Factor (T): ≤ 2.0 .
 - Theoretical Plates (N): ≥ 2000 .

Specificity / Selectivity

Specificity is the ability to assess the analyte unequivocally in the presence of other components (e.g., impurities, degradation products, matrix components).[\[4\]](#)

- Procedure:
 - Inject a blank solution (mobile phase).
 - Inject a sample of a placebo or matrix blank.
 - Inject a working standard solution of (Z)-p-MCA.
 - If available, inject a solution containing potential interferents (e.g., the (E)-isomer).

- Acceptance Criteria: No interfering peaks should be observed at the retention time of the (Z)-p-MCA peak in the blank or placebo chromatograms. The analyte peak should be well-resolved from other components.

Linearity and Range

Linearity demonstrates the direct proportionality between the concentration of the analyte and the analytical response over a defined range.[\[4\]](#)

- Procedure: Inject each of the six working standard solutions (1–100 µg/mL) in triplicate.
- Analysis: Construct a calibration curve by plotting the mean peak area against the concentration. Perform a linear regression analysis.
- Acceptance Criteria:
 - Correlation Coefficient (r^2): ≥ 0.999 .[\[6\]](#)
 - The y-intercept should be insignificant relative to the response at the lowest concentration.

Accuracy

Accuracy expresses the closeness of agreement between the value which is accepted as a conventional true value and the value found.[\[7\]](#) It is determined by the recovery of a known amount of analyte spiked into a sample matrix.

- Procedure:
 - Prepare matrix samples spiked with the analyte at three concentration levels (e.g., low, medium, high - 5, 25, 75 µg/mL). Prepare three replicates at each level.
 - Analyze the samples and calculate the concentration using the calibration curve.
- Analysis: Calculate the percent recovery at each level: $(\% \text{Recovery}) = (\text{Measured Concentration} / \text{Spiked Concentration}) * 100$.
- Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0%.[\[13\]](#)

Precision

Precision is the degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.^[7]

- Repeatability (Intra-day Precision):
 - Procedure: Analyze six replicate preparations of a sample at 100% of the test concentration (e.g., 25 µg/mL) on the same day, with the same analyst and equipment.
 - Acceptance Criteria: $\%RSD \leq 2.0\%$.
- Intermediate Precision (Inter-day Ruggedness):
 - Procedure: Repeat the repeatability study on a different day, with a different analyst, or on a different instrument.
 - Acceptance Criteria: $\%RSD \leq 2.0\%$.

Limits of Detection (LOD) and Quantitation (LOQ)

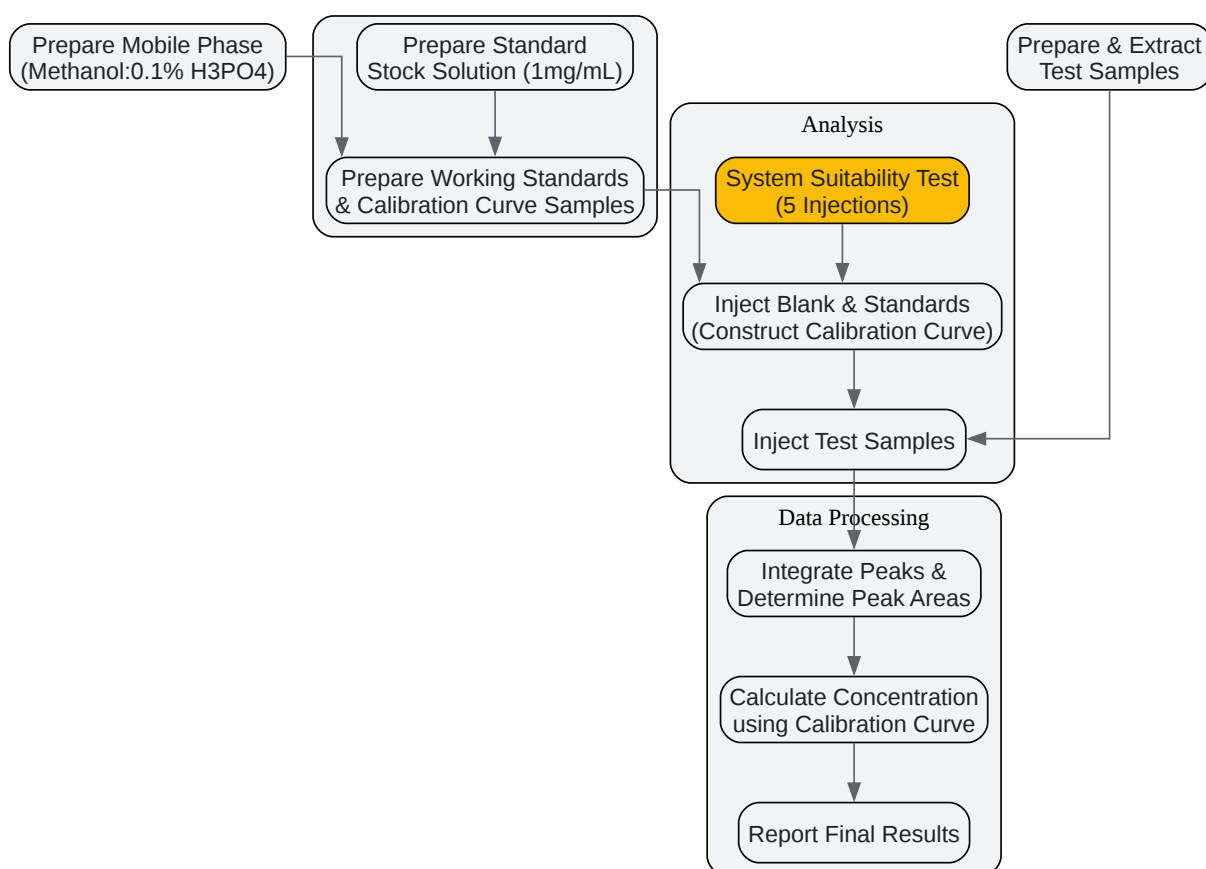
- LOD: The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
- LOQ: The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.^[14]
- Procedure (Based on Signal-to-Noise Ratio):
 - Determine the signal-to-noise (S/N) ratio by comparing the peak height of samples with known low concentrations to the noise of the baseline.
 - LOD is the concentration at which the S/N ratio is approximately 3:1.
 - LOQ is the concentration at which the S/N ratio is approximately 10:1. The LOQ should be confirmed by demonstrating acceptable precision ($\%RSD \leq 10\%$) and accuracy at this concentration.

Data Summary and Visualization

Summary of Validation Parameters

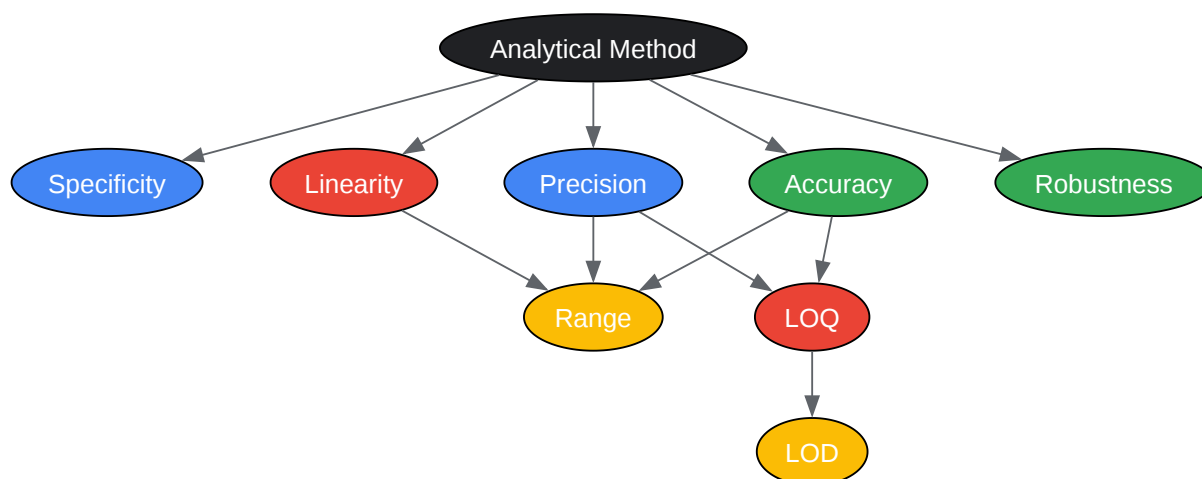
Validation Parameter	Acceptance Criteria	Expected Result
Linearity (r^2)	≥ 0.999	> 0.999
Range	1.0 – 100.0 $\mu\text{g/mL}$	Confirmed
Accuracy (% Recovery)	98.0 – 102.0%	Within limits
Precision (%RSD)	$\leq 2.0\%$	$< 2.0\%$
LOD (S/N $\approx 3:1$)	Report Value	e.g., $\sim 10 \text{ ng/mL}$ [14]
LOQ (S/N $\approx 10:1$)	Report Value	e.g., $\sim 30 \text{ ng/mL}$ [14]

Workflow and Logic Diagrams



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Caption: HPLC analysis workflow from preparation to reporting.



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Caption: Interrelationship of HPLC method validation parameters.

Conclusion

The HPLC-UV method detailed in this application note provides a reliable, robust, and precise system for the quantification of **(Z)-p-Methoxycinnamic acid**. The isocratic method is straightforward to implement, and the comprehensive validation protocol ensures that the data generated are accurate and reproducible, meeting the stringent requirements of regulatory bodies as outlined in the ICH guidelines. This method is well-suited for routine quality control, stability studies, and pharmacokinetic analysis in both academic and industrial research settings.

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